

An In-depth Technical Guide to Thiometon Sulfoxide

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Compound of Interest

Compound Name: *Thiometon sulfoxide*

CAS No.: *2703-37-9*

Cat. No.: *B104511*

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This guide provides a comprehensive technical overview of **Thiometon sulfoxide**, a significant metabolite of the organophosphate insecticide Thiometon. Designed for researchers, scientists, and professionals in drug development and environmental analysis, this document delves into the chemical identity, properties, toxicological significance, and analytical methodologies pertinent to this compound.

Chemical Identity and Structure

Thiometon sulfoxide is systematically identified by the International Union of Pure and Applied Chemistry (IUPAC) as 2-ethylsulfinylethylsulfanyl-dimethoxy-sulfanylidene- λ^5 -phosphane[1][2]. It is a racemic mixture[3].

Identifier	Value	Source
IUPAC Name	2-ethylsulfinyloethylsulfanyl-dimethoxy-sulfanylidene- λ^5 -phosphane	[1][2]
CAS Number	2703-37-9	[1][4]
Molecular Formula	C ₆ H ₁₅ O ₃ PS ₃	[1][2][3][4]
Molecular Weight	262.35 g/mol	[2][3]
InChI	InChI=1S/C6H15O3PS3/c1-4-13(7)6-5-12-10(11,8-2)9-3/h4-6H2,1-3H3	[1][2][3][5]
SMILES	CCS(=O)CCSP(=S)(OC)OC	[1][2][5]

Below is a diagram illustrating the chemical structure of **Thiometon sulfoxide**.

Caption: Chemical structure of **Thiometon sulfoxide**.

Physicochemical and Toxicological Profile

Thiometon sulfoxide is a metabolite of the systemic insecticide and acaricide, Thiometon[6][7]. The parent compound, Thiometon, functions by inhibiting acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects[8][9]. The metabolic conversion of Thiometon to its sulfoxide and sulfone derivatives is a critical aspect of its toxicological profile, as these metabolites also exhibit insecticidal activity[10].

Physicochemical Properties

Property	Value	Source
Physical State	Not specified, though likely a liquid or solid at room temperature.	
Storage Temperature	-20°C	[2][6]
Purity (as a reference standard)	>95% (HPLC)	[2]

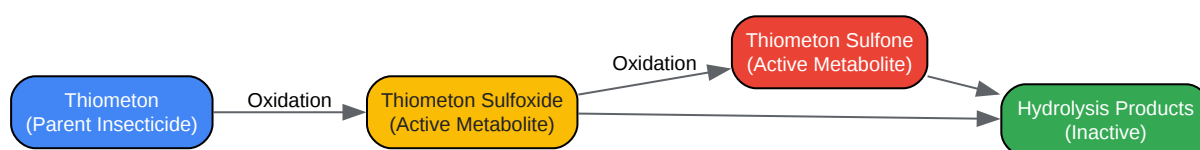
Toxicological Information

Thiometon sulfoxide is classified as highly toxic. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals includes the following hazard statements for this compound:

- H300: Fatal if swallowed[1][4]
- H310: Fatal in contact with skin[1]
- H330: Fatal if inhaled[1]
- H411: Toxic to aquatic life with long lasting effects[1]

As a metabolite of an organophosphate pesticide, its primary mechanism of toxicity is the inhibition of acetylcholinesterase[6][7]. This leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of the nervous system.

The metabolic pathway from Thiometon to **Thiometon sulfoxide** and subsequently to Thiometon sulfone is a key consideration in residue analysis for food safety. Regulatory limits often refer to the sum of thiometon, **thiometon sulfoxide**, and thiometon sulfone, determined as thiometon sulfone and expressed as thiometon[11].



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Caption: Simplified metabolic pathway of Thiometon.

Synthesis and Formation

Thiometon sulfoxide is formed in biological systems (plants, insects, and mammals) and in the environment through the oxidation of the parent compound, Thiometon[12]. Commercially, Thiometon is produced via a multi-step synthesis, and its subsequent metabolism leads to the formation of the sulfoxide[8]. For research and analytical purposes, **Thiometon sulfoxide** is available as a neat chemical or in solution from various chemical suppliers[2][13].

Analytical Methodologies

The detection and quantification of **Thiometon sulfoxide** are crucial for monitoring pesticide residues in food and the environment. Due to its polarity and potential for thermal degradation, analytical methods must be chosen carefully.

Sample Preparation

A generic sample preparation workflow for the analysis of Thiometon and its metabolites in agricultural products often involves:

- **Extraction:** The sample is homogenized and extracted with a suitable organic solvent, such as acetone or acetonitrile[11][14].
- **Clean-up:** The crude extract is then purified to remove interfering matrix components. This can be achieved using solid-phase extraction (SPE) with cartridges like graphitized carbon black/ethylenediamine-N-propylsilanized silica gel[14].
- **Concentration:** The cleaned-up extract is concentrated to a small volume before analysis.

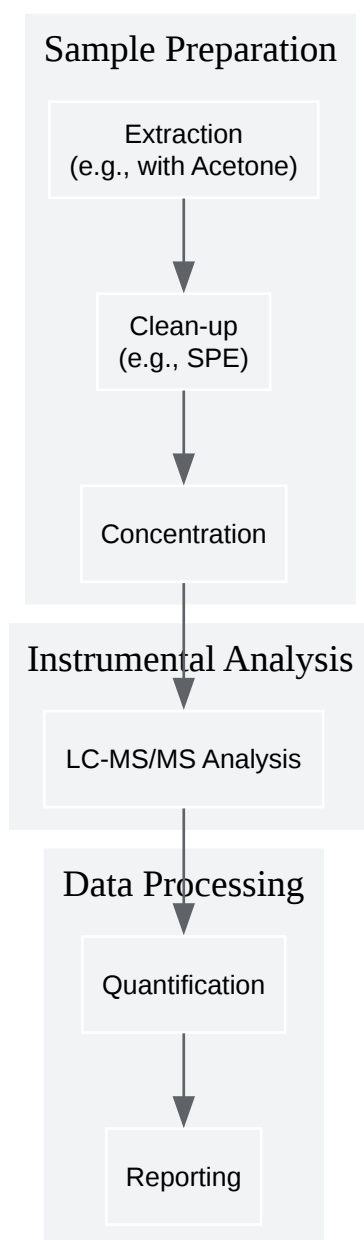
Instrumental Analysis

Gas chromatography (GC) and liquid chromatography (LC) coupled with mass spectrometry (MS) are the most common techniques for the analysis of **Thiometon sulfoxide**.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a widely used method for the analysis of organophosphate pesticides and their metabolites[15]. However, for sulfoxides, derivatization may be necessary to improve thermal stability and chromatographic performance. The analytical method for residue analysis often involves an oxidation step to convert both Thiometon and **Thiometon sulfoxide** to the more stable Thiometon sulfone, which is then quantified[11].
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique is particularly well-suited for the analysis of polar and thermally labile compounds like **Thiometon sulfoxide**, as it avoids the high temperatures of the GC inlet[14].

Example LC-MS/MS Protocol Outline

- Chromatographic Separation:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient of water and acetonitrile or methanol, often with a modifier like formic acid or ammonium acetate to improve ionization.
- Mass Spectrometric Detection:
 - Ionization: Electrospray ionization (ESI) in positive mode is common for organophosphates.
 - Detection: Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity, monitoring specific precursor-to-product ion transitions for **Thiometon sulfoxide**.



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Caption: General workflow for the analysis of **Thiometon sulfoxide**.

Conclusion

Thiometon sulfoxide is a biologically active and toxicologically significant metabolite of the insecticide Thiometon. A thorough understanding of its chemical properties, metabolic fate, and analytical behavior is essential for professionals in environmental science, food safety, and

toxicology. The methodologies outlined in this guide provide a framework for the reliable identification and quantification of this important compound.

References

- PubChem. (n.d.). **Thiometon sulfoxide**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChemLite. (n.d.). **Thiometon sulfoxide** (C6H15O3PS3). Retrieved from [\[Link\]](#)
- Global Substance Registration System. (n.d.). **THIOMETON SULFOXIDE**. Retrieved from [\[Link\]](#)
- University of Hertfordshire. (n.d.). Thiometon (Ref: SAN 230). Agriculture & Environment Research Unit (AERU). Retrieved from [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. (n.d.). Analytical Methods. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Thiometon. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- INCHEM. (1979). Thiometon (Pesticide residues in food: 1979 evaluations). Retrieved from [\[Link\]](#)
- INCHEM. (1969). Thiometon (FAO/PL:1969/M/17/1). Retrieved from [\[Link\]](#)
- Ministry of Health, Labour and Welfare, Japan. (n.d.). Analytical Method for Demeton-S-methyl and Oxydemeton-methyl (Agricultural Products). Retrieved from [\[Link\]](#)
- University of Hertfordshire. (n.d.). **Thiometon sulfoxide**. Agriculture & Environment Research Unit (AERU). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Rapid Methods for High-Throughput Detection of Sulfoxides. Retrieved from [\[Link\]](#)

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Sources

- 1. Thiometon sulfoxide | C₆H₁₅O₃PS₃ | CID 75917 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Thiometon Sulfoxide | CAS 2703-37-9 | LGC Standards [lgcstandards.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. echemi.com [echemi.com]
- 5. PubChemLite - Thiometon sulfoxide (C₆H₁₅O₃PS₃) [pubchemlite.lcsb.uni.lu]
- 6. usbio.net [usbio.net]
- 7. theclinivex.com [theclinivex.com]
- 8. Thiometon (Ref: SAN 230) [sitem.herts.ac.uk]
- 9. CAS 640-15-3: Thiometon | CymitQuimica [cymitquimica.com]
- 10. 174. Thiometon (FAO/PL:1969/M/17/1) [inchem.org]
- 11. 497. Thiometon (Pesticide residues in food: 1979 evaluations) [inchem.org]
- 12. Thiometon sulfoxide [sitem.herts.ac.uk]
- 13. hpc-standards.com [hpc-standards.com]
- 14. mhlw.go.jp [mhlw.go.jp]
- 15. atsdr.cdc.gov [atsdr.cdc.gov]
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